

Propranolol Glycol-d5: A Technical Overview of its Molecular Weight

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Compound of Interest

Compound Name: *Propranolol glycol-d5*

Cat. No.: *B12418899*

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This technical guide provides an in-depth analysis of the molecular weight of **Propranolol glycol-d5**, a deuterated analog of a propranolol metabolite. This document is intended to serve as a comprehensive resource, offering detailed data, experimental context, and a clear visualization of the compound's molecular structure for professionals in the fields of pharmaceutical research and development.

Data Presentation

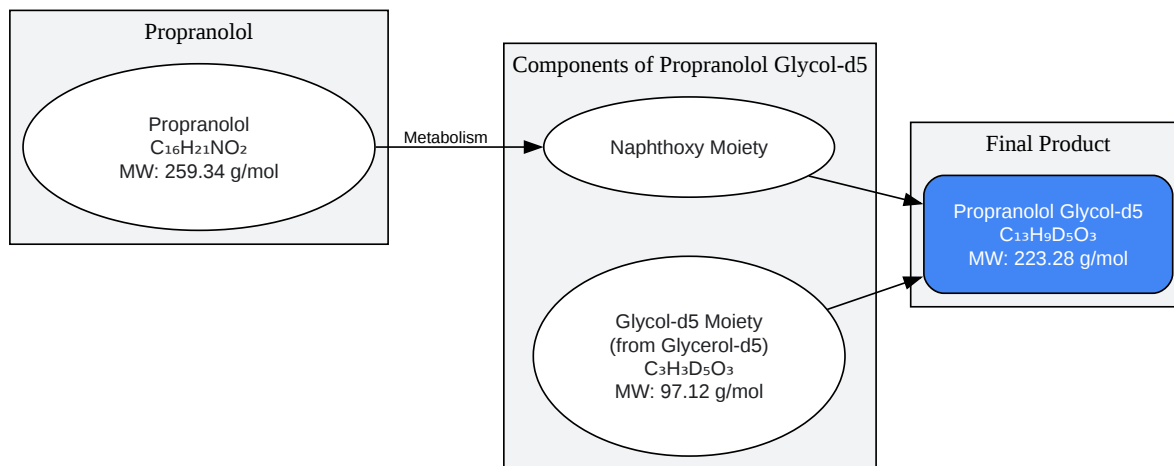
The molecular weights of **Propranolol glycol-d5** and its related compounds are summarized in the table below. This allows for a straightforward comparison of the mass contribution of the deuterated glycol moiety.

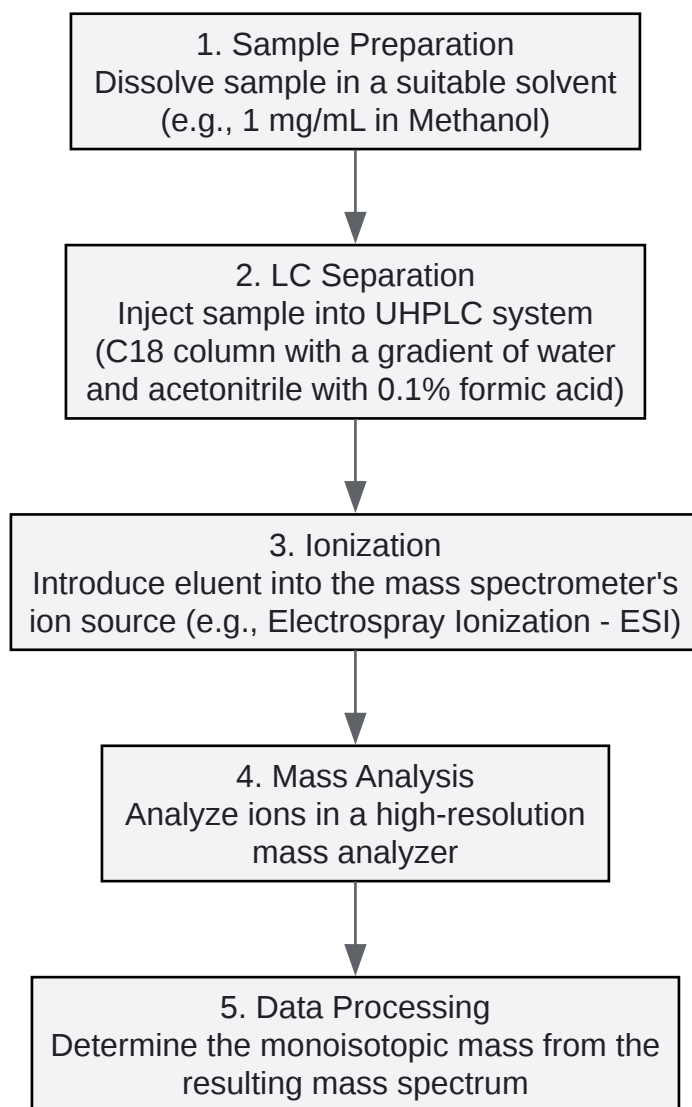
Compound	Chemical Formula	Molecular Weight (g/mol)
Propranolol	$C_{16}H_{21}NO_2$	259.34[1][2]
Propranolol Glycol	$C_{13}H_{14}O_3$	218.25
Propranolol Glycol-d5	$C_{13}H_9D_5O_3$	223.28
Glycerol-d5	$C_3H_3D_5O_3$	97.12[3][4][5][6]

Molecular Composition and Deuteration

Propranolol glycol is a metabolite of the beta-blocker propranolol. The deuterated version, **Propranolol glycol-d5**, is synthesized to incorporate five deuterium atoms into the glycol portion of the molecule. This isotopic labeling is a critical tool in various research applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification.

The structural relationship and the incremental increase in molecular weight due to deuteration can be visualized as follows:





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References

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